

Personal protective equipment for handling 3-Hydroxy-2'-methoxyflavone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-2'-methoxyflavone

Cat. No.: B191846

[Get Quote](#)

Essential Safety and Handling Guide for 3-Hydroxy-2'-methoxyflavone

This guide provides immediate, essential safety and logistical information for handling **3-Hydroxy-2'-methoxyflavone** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment (PPE), operational protocols, and disposal plans.

Hazard Identification and Safety Summary

3-Hydroxy-2'-methoxyflavone and its isomers are classified as hazardous substances. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation. [1][2][3][4] Adherence to the safety protocols outlined below is mandatory to minimize exposure and ensure a safe working environment.

Parameter	Information	Source
Chemical Name	3-Hydroxy-2'-methoxyflavone	[5]
CAS Number	29219-03-2	[5][6]
Molecular Formula	C16H12O4	[5][6]
Molecular Weight	268.26 g/mol	[2][5][6]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2][3][4]
Signal Word	Warning	[1][3][7]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area.[1][7]
- Use a chemical fume hood for all procedures involving the handling of **3-Hydroxy-2'-methoxyflavone** powder or solutions to avoid inhalation of dust or vapors.[8]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that fit snugly.[9] A face shield should be worn in addition to goggles if there is a splash hazard.[9][10]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves.[8] Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A lab coat is required to prevent skin contact.[11] For larger quantities or in case of a spill, consider a chemical-resistant apron or coveralls.

- Respiratory Protection: If dust formation is likely and engineering controls are insufficient, use a NIOSH-approved respirator.[8][12]

3. Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[3][8]
- Avoid ingestion and inhalation.[1][8]
- Wash hands thoroughly after handling the compound.[1][7]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]

4. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[1][7][8]
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water for at least 15 minutes.[1][8] Remove contaminated clothing and wash it before reuse.[1][7] If skin irritation persists, get medical advice.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1][7] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[1][8] If eye irritation persists, seek medical attention.[1]
- If Swallowed: Rinse mouth with water.[1][8] Do not induce vomiting. Seek medical attention if symptoms occur.[1]

Disposal Plan

Proper disposal of **3-Hydroxy-2'-methoxyflavone** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- All waste containing **3-Hydroxy-2'-methoxyflavone**, including the pure chemical, solutions, and contaminated materials (e.g., gloves, weigh paper, pipette tips), must be treated as

hazardous waste.[13]

2. Waste Segregation and Collection:

- Solid Waste: Collect solid **3-Hydroxy-2'-methoxyflavone** waste and contaminated disposables in a designated, clearly labeled, and sealed hazardous waste container.[13]
- Liquid Waste: Collect liquid waste containing **3-Hydroxy-2'-methoxyflavone** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other incompatible chemical wastes.[13]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[13]

3. Labeling and Storage:

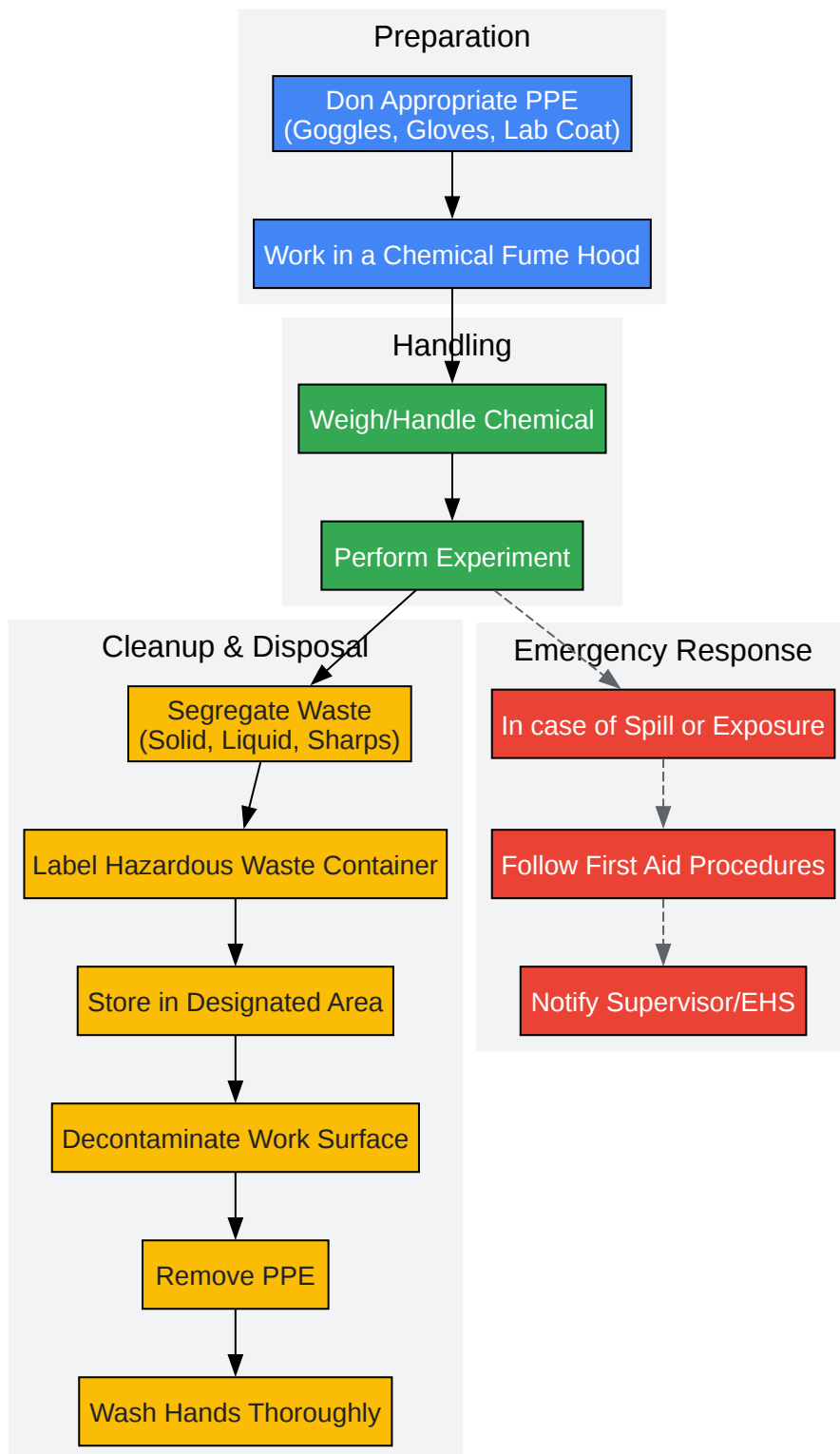
- All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**3-Hydroxy-2'-methoxyflavone**".
- Store waste containers in a designated satellite accumulation area with secondary containment.

4. Final Disposal:

- Dispose of all waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[1][7] Do not dispose of down the drain or in regular trash.[13]

Experimental Workflow Diagram

Safe Handling Workflow for 3-Hydroxy-2'-methoxyflavone



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **3-Hydroxy-2'-methoxyflavone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Hydroxy-3'-methoxyflavone | C₁₆H₁₂O₄ | CID 676296 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. biosynth.com [biosynth.com]
- 4. 3-Hydroxy-4'-methoxyflavone | C₁₆H₁₂O₄ | CID 97141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-HYDROXY-2'-METHOXYFLAVONE | 29219-03-2 [chemicalbook.com]
- 6. bioruler.net [bioruler.net]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. resources.rndsystems.com [resources.rndsystems.com]
- 9. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 10. epa.gov [epa.gov]
- 11. Personal Protective Equipment in Horticulture - safesol [safesol.co.ke]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Hydroxy-2'-methoxyflavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191846#personal-protective-equipment-for-handling-3-hydroxy-2-methoxyflavone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com